

Introduction: The Strategic Utility of a Versatile Acrylate Building Block

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Compound of Interest

Compound Name: *tert-Butyl 2-bromoacrylate*

Cat. No.: *B1598216*

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Tert-Butyl 2-bromoacrylate (tBBA) is a specialized acrylic monomer that serves as a highly valuable reagent for researchers in organic synthesis, polymer chemistry, and particularly for professionals in drug discovery and development. Its unique trifunctional nature—possessing a polymerizable double bond, an electrophilic site for conjugate addition (Michael acceptor), and an acid-labile tert-butyl ester protecting group—makes it a strategic tool for the synthesis of complex molecular architectures, functional polymers, and bioactive small molecules.

This guide provides an in-depth technical overview of tBBA, focusing on its commercial availability, quality control considerations, core reactivity, and practical applications. It is intended to serve as a resource for scientists, enabling them to make informed decisions on procurement and to effectively integrate this versatile building block into their research and development workflows.

Physicochemical Properties and Key Specifications

Understanding the fundamental properties of **tert-Butyl 2-bromoacrylate** is critical for its successful application and safe handling in a laboratory setting.

Property	Value	Source(s)
CAS Number	79762-78-0	
Molecular Formula	C ₇ H ₁₁ BrO ₂	
Molecular Weight	207.07 g/mol	
Appearance	Colorless to light yellow liquid	-
Density	1.277 g/mL at 25 °C	
Boiling Point	80-85 °C at 35 mmHg	
Refractive Index (n ₂₀ /D)	1.458	
Storage Temperature	-20°C	

Commercial Availability and Supplier Qualification

Tert-Butyl 2-bromoacrylate is available from a range of chemical suppliers who cater to the research and pharmaceutical sectors. The selection of a supplier should be guided by considerations of purity, available documentation, and consistency of supply.

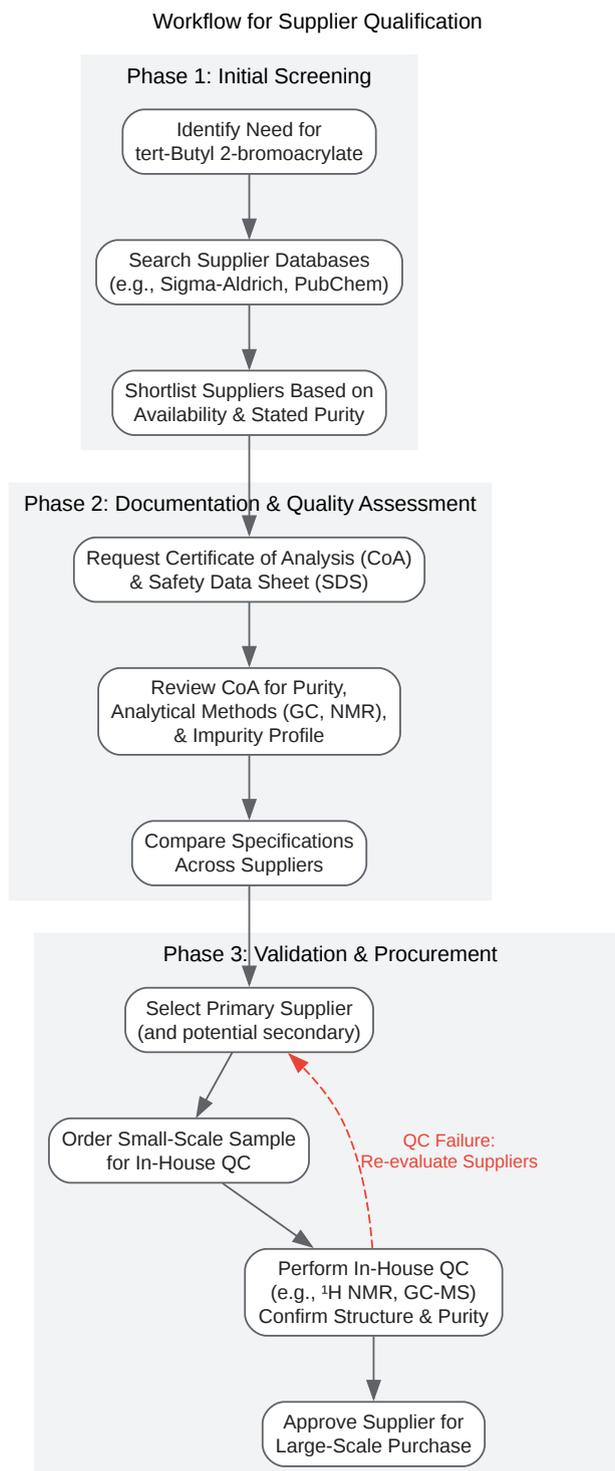
Leading Commercial Suppliers

- Sigma-Aldrich (Merck): A well-established supplier offering tBBA with a typical purity of 95%. They provide comprehensive documentation, including Certificates of Analysis (CoA) for specific batches, which is crucial for regulated research environments.
- Alfa Chemistry: Lists "Alpha-bromo-tert-butyl acrylate" with 95% purity, positioning it for research and industrial production applications.^[1]
- Other Specialized Suppliers: A variety of other chemical suppliers, often specializing in building blocks and intermediates, also list this product. Researchers should vet these suppliers based on the criteria outlined below.

A Self-Validating System for Supplier Selection

Choosing a reliable supplier is a critical first step that impacts experimental reproducibility and success. The following workflow provides a self-validating system for qualifying a supplier for

research or drug development purposes.



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Caption: A systematic workflow for selecting and validating a commercial supplier.

Core Reactivity and Mechanistic Insights

The synthetic utility of **tert-Butyl 2-bromoacrylate** stems from its nature as an activated Michael acceptor. The presence of two electron-withdrawing groups—the ester carbonyl and the α -bromo substituent—polarizes the carbon-carbon double bond, rendering the β -carbon highly electrophilic and susceptible to attack by a wide range of soft nucleophiles.

The Michael Addition Mechanism

The key reaction is the conjugate (or 1,4-) addition of a nucleophile. This reaction is fundamental in forming C-C, C-S, C-N, and C-O bonds in drug development.[2]

Caption: The general mechanism for the conjugate addition of a nucleophile to tBBA.

Causality Behind Reactivity:

- **Role of the α -Bromo Group:** The bromine atom enhances the electrophilicity of the β -carbon through its inductive electron-withdrawing effect. This makes tBBA more reactive towards Michael addition than its non-brominated counterpart, tert-butyl acrylate. This increased reactivity allows reactions to proceed under milder conditions.[3]
- **Influence of the tert-Butyl Ester:** The bulky tert-butyl group provides steric hindrance around the carbonyl carbon. This sterically disfavors direct (1,2-) addition of nucleophiles to the carbonyl group, making the 1,4-conjugate addition pathway highly preferred. Furthermore, the ester serves as a robust protecting group for the resulting carboxylic acid, which can be selectively cleaved under acidic conditions without affecting other functional groups.[4]

Key Applications in Research and Drug Development

Monomer in Controlled Radical Polymerization for Drug Delivery

The acrylate functionality allows tBBA to be used in controlled radical polymerization techniques like Atom Transfer Radical Polymerization (ATRP).[5] While most literature focuses

on the simpler tert-butyl acrylate (tBA), tBBA can be employed as a functional monomer to introduce α -bromo side chains into a polymer. These side chains can then serve as initiation sites for grafting other polymer chains, leading to complex architectures like comb or brush copolymers.

The resulting poly(tert-butyl acrylate) segments are hydrophobic. A key step in creating functional materials for drug delivery is the hydrolysis of the tert-butyl ester groups to yield hydrophilic poly(acrylic acid) (PAA) segments. This transformation converts a hydrophobic polymer into an amphiphilic block copolymer, which can self-assemble into micelles or nanoparticles in aqueous media—structures ideal for encapsulating hydrophobic drugs.[4]

Deprotection Protocol: Hydrolysis of tert-Butyl Ester A common and efficient method for cleaving the tert-butyl ester is treatment with trifluoroacetic acid (TFA).[6]

- Dissolve the poly(tert-butyl acrylate)-containing polymer in a suitable solvent like dichloromethane (DCM).
- Add an excess of trifluoroacetic acid (e.g., 5 equivalents relative to the ester groups).
- Stir the mixture at room temperature for 12 hours.
- Remove the solvent and excess TFA under a stream of dry air or nitrogen, followed by drying under vacuum to yield the poly(acrylic acid) derivative.

Michael Acceptor in Bioactive Small Molecule Synthesis

In medicinal chemistry, the Michael addition is a cornerstone reaction for building molecular complexity.[7] **Tert-Butyl 2-bromoacrylate** serves as an excellent building block for introducing a three-carbon chain with a protected carboxylic acid functionality. This is particularly useful for synthesizing analogues of amino acids, fatty acids, or other structures containing a propanoic acid moiety. The reaction can be used to covalently modify biological targets, as the Michael acceptor group can form strong bonds with nucleophilic residues (like cysteine) on proteins.[2]

Representative Protocol: Thia-Michael Addition The following is a general protocol for the addition of a thiol to an acrylate, adapted for tBBA.[8]

- To a stirred solution of the thiol (1.0 mmol) in a suitable solvent (e.g., chloroform, 20 mL), add a catalytic amount of a base (e.g., DABCO, 1,4-diazabicyclo[2.2.2]octane, 0.1 mmol).
- Add **tert-Butyl 2-bromoacrylate** (1.1 mmol) dropwise to the solution at room temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction may take several hours.
- Upon completion, wash the reaction mixture with water and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to obtain the desired adduct.

Synthesis and Quality Control

For specialized applications or when commercial sources are unavailable, tBBA can be synthesized in the laboratory. A reliable two-step procedure involves the bromination of tert-butyl acrylate followed by dehydrobromination.

Caption: General synthetic route to **tert-Butyl 2-bromoacrylate**.

Experimental Synthesis Protocol

The following protocol is adapted from a reported procedure.^[9]

- **Step 1: Bromination.** To a solution of tert-butyl acrylate (20 mmol, 1.0 equiv) in a suitable solvent, add bromine (22 mmol, 1.1 equiv) dropwise at 0 °C. Stir the reaction until completion (monitored by TLC or GC). After the reaction, carefully quench any excess bromine and work up to isolate the crude dibromo intermediate, tert-butyl 2,3-dibromopropanoate.
- **Step 2: Elimination.** Dissolve the crude intermediate in a solvent and add a non-nucleophilic base (e.g., DBU or triethylamine) to effect the elimination of HBr.
- **Purification.** After the reaction is complete, wash the mixture to remove salts and excess base. Dry the organic phase and remove the solvent. The final product, **tert-Butyl 2-**

bromoacrylate, should be purified by vacuum distillation (e.g., Kugelrohr) to achieve high purity.[9]

Quality Control: The purity of the synthesized product must be verified.

- ¹H NMR: Should show characteristic signals for the vinyl protons and the tert-butyl group. For tBBA, expected signals are around δ 6.83 (d, 1H), 6.16 (d, 1H), and 1.42 (s, 9H).[9]
- ¹³C NMR: Expected signals include those for the carbonyl carbon (~161.5 ppm), the vinyl carbons (~139.8 and 123.2 ppm), the quaternary carbon of the ester (~82.9 ppm), and the methyl carbons (~28.1 ppm).[9]
- Gas Chromatography (GC): Can be used to determine the percentage purity.

Safe Handling and Storage

Tert-Butyl 2-bromoacrylate is an irritant and should be handled with appropriate personal protective equipment (PPE).

- Handling: Work in a well-ventilated fume hood. Wear safety goggles, chemical-resistant gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.[7]
- Storage: Store in a tightly sealed container in a cool, dry, and dark place. The recommended storage temperature is -20°C to prevent degradation and potential polymerization.
- Hazards: Irritating to the eyes, respiratory system, and skin. Hazard statements include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[7]

Conclusion

Tert-Butyl 2-bromoacrylate is a powerful and versatile reagent for chemical synthesis. Its well-defined reactivity as a Michael acceptor, combined with its utility as a monomer and the convenient acid-lability of its ester group, provides chemists with a multifaceted tool. For drug development professionals, it offers a reliable method for introducing protected propanoic acid synthons into complex molecules. For polymer scientists, it is a gateway to functional materials with applications in drug delivery and biomedicine. By carefully selecting high-purity

commercial sources and understanding its core reactivity, researchers can effectively leverage **tert-Butyl 2-bromoacrylate** to accelerate their discovery and development programs.

References

- CN103113226A - Tert-butyl methacrylate monomer and polymer, synthesis method and application thereof - Google Patents.
- A Practical Synthesis of α -Substituted tert-Butyl Acrylates from Meldrum's Acid and Aldehydes | Request PDF - ResearchGate.
- Rapid ambient temperature atom transfer radical polymerization of tert-butyl acrylate | Request PDF - ResearchGate.
- US9162964B2 - Acrylate production process - Google Patents.
- (PDF) Michael addition reaction and its examples - ResearchGate.
- Synthesis of tertiary-butyl acrylate polymers and preparation of diblock copolymers using atom transfer radical polymerization | Request PDF - ResearchGate.
- Current Developments in Michael Addition Reaction using Heterocycles as Convenient Michael Donors | Request PDF - ResearchGate.
- The preparation of t-butyl acrylate, methyl acrylate, and styrene block copolymers by atom transfer radical polymerization: Precursors to amphiphilic and hydrophilic block copolymers and conversion to complex nanostructured materials | Request PDF - ResearchGate.
- US20030220519A1 - Process for preparing butyl acrylate by direct esterification - Google Patents.
- The Preparation of t-Butyl Acrylate, Methyl Acrylate, and Styrene Block Copolymers by Atom Transfer Radical Polymerization.
- **tert-Butyl 2-bromoacrylate** 95% 79762-78-0 - Sigma-Aldrich.
- EP0268999A2 - Process for producing t-butyl methacrylate - Google Patents.

- Reactivity Ratios of Butyl Acrylates in Radical Copolymerization with Methacrylates | Request PDF - ResearchGate.
- (PDF) Recent Advances in Base-Assisted Michael Addition Reactions. - ResearchGate.
- Tetrabutylammonium Bromide Media Aza-Michael Addition of 1,2,3,6-Tetrahydrophthalimide to Symmetrical Fumaric Esters and Acrylic Esters under Solvent-Free Conditions - MDPI.
- Synthesis of Biologically Active Molecules through Multicomponent Reactions - PMC - NIH.
- butyl acrylate suppliers USA.
- Robust eco-friendly protocol for the preparation of γ -hydroxy- α,β -acetylenic esters by sequential one-pot elimination-additio - The Royal Society of Chemistry.
- Development of a Fragment-Based in Silico Profiler for Michael Addition Thiol Reactivity - LJMU Research Online.
- Identification of Potential Drug Targets of Broad-Spectrum Inhibitors with a Michael Acceptor Moiety Using Shotgun Proteomics - PMC - PubMed Central.

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Sources

- 1. butyl acrylate suppliers USA [americanchemicalsuppliers.com]
- 2. Identification of Potential Drug Targets of Broad-Spectrum Inhibitors with a Michael Acceptor Moiety Using Shotgun Proteomics - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchonline.ljmu.ac.uk [researchonline.ljmu.ac.uk]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. polymer.chem.cmu.edu [polymer.chem.cmu.edu]

- 7. researchgate.net [researchgate.net]
- 8. Tetrabutylammonium Bromide Media Aza-Michael Addition of 1,2,3,6-Tetrahydrophthalimide to Symmetrical Fumaric Esters and Acrylic Esters under Solvent-Free Conditions [mdpi.com]
- 9. rsc.org [rsc.org]
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